

# Chemical and physical properties of 2,3-Diethyl-5-methylpyrazine

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## Compound of Interest

Compound Name: 2,3-Diethyl-5-methylpyrazine

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## A Comprehensive Technical Guide to 2,3-Diethyl-5-methylpyrazine

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the chemical and physical properties, analytical methodologies, and synthesis of **2,3-Diethyl-5-methylpyrazine**. The information is curated for researchers, scientists, and professionals in drug development who require a thorough understanding of this pyrazine derivative.

## Core Chemical and Physical Properties

**2,3-Diethyl-5-methylpyrazine**, also known as hazelnut pyrazine, is a heterocyclic aromatic compound that plays a significant role in the flavor and fragrance industry.<sup>[1][2]</sup> It is a member of the pyrazine class of compounds, which are known for their potent aroma profiles.<sup>[3][4][5]</sup> This compound is found naturally in a variety of roasted and cooked foods, including coffee, nuts, and baked goods.<sup>[4]</sup>

The structural integrity of **2,3-Diethyl-5-methylpyrazine**, with its diethyl and methyl substitutions on the pyrazine ring, contributes to its characteristic nutty and roasted aroma.<sup>[1]</sup> It is recognized as a key aroma component in numerous food products and is used as a flavoring agent.<sup>[4][6][7]</sup>

## Quantitative Data Summary

The following tables summarize the key quantitative chemical and physical properties of **2,3-Diethyl-5-methylpyrazine**.

Identifier	Value	Source
IUPAC Name	2,3-diethyl-5-methylpyrazine	<a href="#">[3]</a>
CAS Number	18138-04-0	<a href="#">[1]</a> <a href="#">[8]</a>
Molecular Formula	C <sub>9</sub> H <sub>14</sub> N <sub>2</sub>	<a href="#">[8]</a> <a href="#">[9]</a>
Molecular Weight	150.22 g/mol	<a href="#">[10]</a>
SMILES	<chem>CCC1=NC=C(N=C1CC)C</chem>	<a href="#">[3]</a>
InChI	InChI=1S/C9H14N2/c1-4-8-9(5-2)11-7(3)6-10-8/h6H,4-5H2,1-3H3	<a href="#">[3]</a>
InChIKey	PSINWXIDJYEXLO-UHFFFAOYSA-N	<a href="#">[3]</a>

Physical Property	Value	Conditions	Source
Appearance	Colorless to pale yellow liquid	[2][3]	
Odor	Roasted hazelnut, nutty, meaty	At 0.10% in dipropylene glycol	[1]
Boiling Point	191.00 to 193.00 °C	@ 760.00 mm Hg	[1][2]
95 °C	@ 20 mmHg	[11]	
Density	0.949 g/mL	at 25 °C	[4]
0.938-0.957 g/mL	[3]		
Refractive Index	1.498	at 20 °C	
1.493-1.505	[3]		
Solubility	1636 mg/L	in water at 25 °C	[1][2]
Soluble	in alcohol and organic solvents	[1]	
Vapor Pressure	0.515 mmHg	at 25 °C	[2]
Flash Point	80 °C (176 °F)	Closed cup	[2]
logP (o/w)	1.95	[2][3]	

## Experimental Protocols

Detailed methodologies are crucial for the accurate analysis and synthesis of **2,3-Diethyl-5-methylpyrazine**. This section outlines established experimental protocols.

### Synthesis of 2,3-Diethyl-5-methylpyrazine

The industrial synthesis of **2,3-Diethyl-5-methylpyrazine** is typically achieved through the condensation of a dicarbonyl compound with a diamine.[1] A common method involves the reaction of 3,4-hexanedione with 1,2-diaminopropane.[11][12]

General Procedure:

- **Reaction Setup:** In a suitable reaction vessel, 3,4-hexanedione is combined with 1,2-diaminopropane in a solvent.
- **Condensation:** The mixture is heated under controlled conditions to facilitate the condensation reaction, leading to the formation of the pyrazine ring.
- **Workup:** Following the reaction, the mixture is cooled, and the product is isolated through extraction and purification steps.
- **Purification:** Purification is typically achieved by distillation under reduced pressure to yield the final product.

While a detailed, step-by-step protocol for this specific synthesis is not readily available in the provided search results, a general procedure for the synthesis of a similar pyrazine, 3,5-dimethylpyrazole, involves the reaction of hydrazine sulfate with acetylacetone in the presence of sodium hydroxide, followed by ether extraction and purification.<sup>[13]</sup> This suggests that the synthesis of alkylpyrazines often follows a condensation-extraction-purification pathway.

## Analytical Methods: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the separation, identification, and quantification of volatile and semi-volatile compounds like **2,3-Diethyl-5-methylpyrazine**.<sup>[14]</sup>

Instrumentation:

- **Gas Chromatograph (GC):** Equipped with a suitable capillary column. A non-polar column, such as a DB-5ms (30 m x 0.25 mm, 0.25 µm film thickness), is commonly used for pyrazine analysis.<sup>[14]</sup>
- **Mass Spectrometer (MS):** A single quadrupole or triple quadrupole mass spectrometer is used for detection.<sup>[14]</sup>

GC Conditions:

- **Injector:** Splitless mode at 250°C.<sup>[14]</sup>

- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.[14]
- Oven Program:
  - Initial temperature: 60°C, hold for 2 minutes.
  - Ramp: 10°C/min to 250°C.
  - Hold: 5 minutes at 250°C.[14]

#### Mass Spectrometer Conditions:

- Ionization Mode: Electron Ionization (EI) at 70 eV.[14]
- Acquisition Mode:
  - Selected Ion Monitoring (SIM): For targeted analysis and quantification, specific ions of the analyte are monitored.[14]
  - Multiple Reaction Monitoring (MRM) (for GC-MS/MS): This mode offers higher selectivity and sensitivity by monitoring a specific precursor ion and its fragmentation into a product ion.[14] For **2,3-Diethyl-5-methylpyrazine-d7** (a deuterated internal standard), a likely transition would be from the molecular ion (m/z 157) to a fragment ion (e.g., m/z 128).[14]

## Sample Preparation Techniques

Proper sample preparation is critical for accurate GC-MS analysis. Two common techniques for extracting pyrazines from various matrices are Liquid-Liquid Extraction (LLE) and Headspace Solid-Phase Microextraction (HS-SPME).

#### Liquid-Liquid Extraction (LLE):

This technique is used to extract pyrazines from aqueous samples.[15]

- Sample Preparation: A known volume of the aqueous sample is placed in a separatory funnel. A known amount of an internal standard, such as **2,3-Diethyl-5-methylpyrazine-d7**, is added.[6][15]

- **Extraction:** An immiscible organic solvent, such as dichloromethane, is added, and the mixture is shaken vigorously.[6]
- **Separation:** The layers are allowed to separate, and the organic layer containing the analyte is collected. The extraction process is typically repeated multiple times to ensure complete recovery.[6]
- **Drying and Concentration:** The combined organic extracts are dried over an anhydrous salt (e.g., sodium sulfate) and then concentrated under a gentle stream of nitrogen before GC-MS analysis.[6][16]

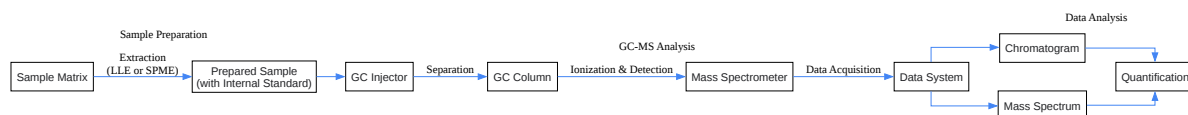
#### Headspace Solid-Phase Microextraction (HS-SPME):

HS-SPME is a solvent-free technique ideal for the analysis of volatile compounds in solid or liquid samples.[16]

- **Sample Preparation:** A known amount of the sample (e.g., ground coffee) is placed in a headspace vial. An internal standard and a salt solution (e.g., saturated NaCl) may be added to enhance the release of volatile compounds. The vial is sealed.[16]
- **Equilibration:** The vial is heated and equilibrated for a specific time to allow the volatile analytes to partition into the headspace.[16]
- **Extraction:** A pre-conditioned SPME fiber (e.g., Divinylbenzene/Carboxen/Polydimethylsiloxane - DVB/CAR/PDMS) is exposed to the headspace for a defined period to adsorb the analytes.[16]
- **Desorption and Analysis:** The SPME fiber is then retracted and inserted into the hot injection port of the GC, where the adsorbed analytes are thermally desorbed and transferred to the GC column for analysis.[16]

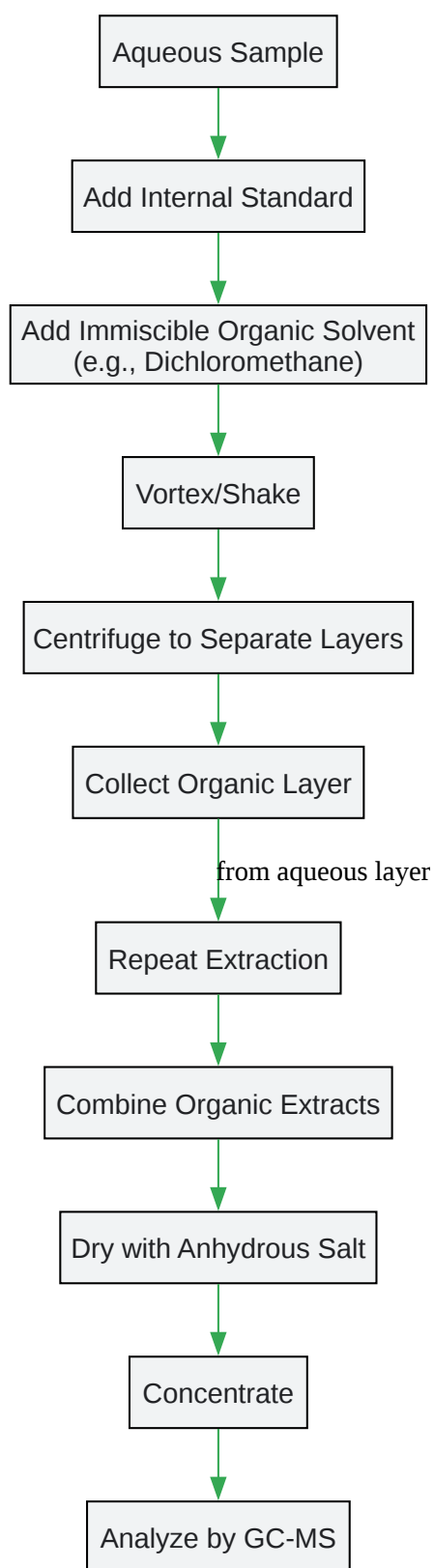
## Visualizations

The following diagrams illustrate the experimental workflows described in this guide.



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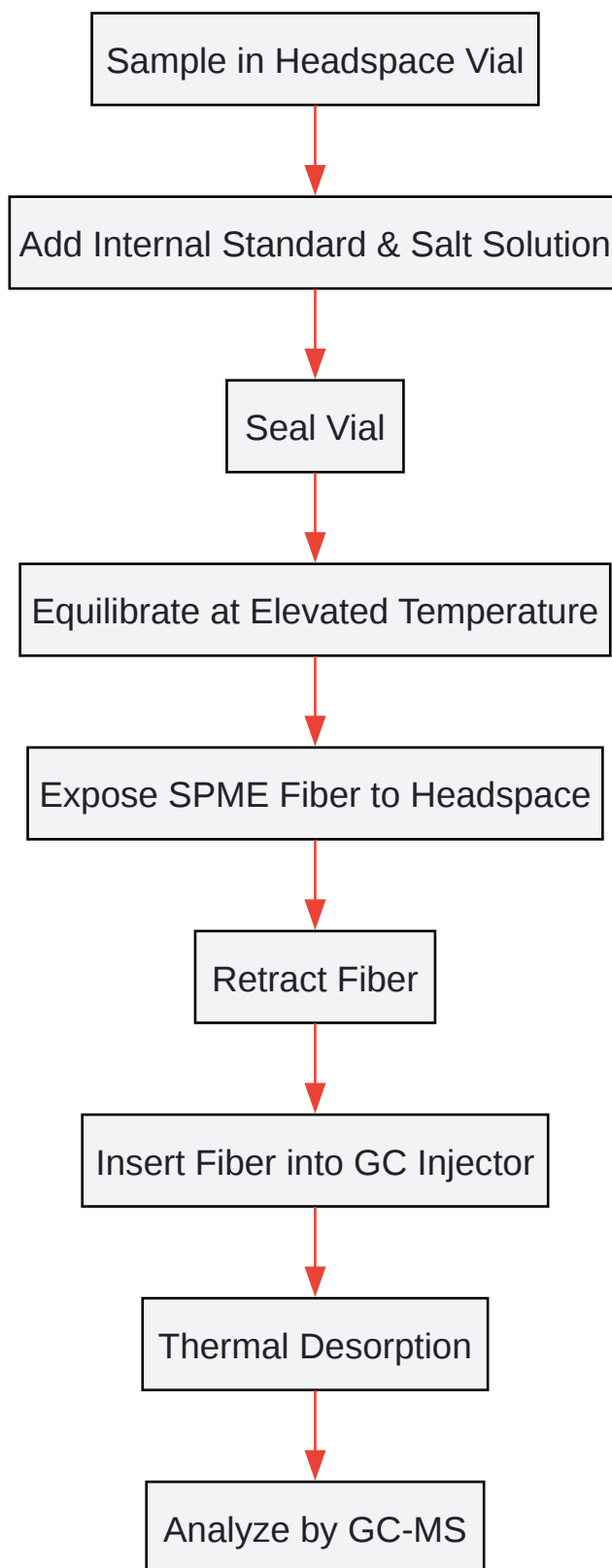
Caption: Workflow for GC-MS analysis of **2,3-Diethyl-5-methylpyrazine**.



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Caption: Workflow for Liquid-Liquid Extraction (LLE).





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Caption: Workflow for Headspace Solid-Phase Microextraction (HS-SPME).

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